

# Hexadecanal: A Putative Human Chemosignal Modulating Aggressive Behavior

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## Compound of Interest

Compound Name: Hexadecanal

Cat. No.: B134135

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A Technical Guide for Researchers and Drug Development Professionals

**Abstract:** The search for human pheromones, chemical signals that trigger innate behavioral responses in conspecifics, has been a long-standing and controversial field of study. Recent research has identified **hexadecanal** (HEX), a volatile aldehyde found in human skin, saliva, and feces, as a potential chemosignaling agent. Notably, HEX appears to exert a pronounced and sexually dimorphic effect on human aggression. This document provides a comprehensive technical overview of the primary research investigating **hexadecanal**'s role as a potential human pheromone, focusing on the quantitative data, experimental methodologies, and proposed neural pathways. The information is intended for researchers, scientists, and drug development professionals exploring the landscape of human chemical communication and its potential therapeutic applications.

## Quantitative Behavioral and Neuroimaging Data

The primary evidence for **hexadecanal**'s effect on human aggression comes from a series of experiments utilizing validated behavioral paradigms and functional magnetic resonance imaging (fMRI). The key findings from these studies are summarized below.

### Behavioral Data: Taylor Aggression Paradigm (TAP)

The Taylor Aggression Paradigm (TAP) was used in a between-subjects design to measure reactive aggression. Participants were first provoked by a fictitious opponent in a computer

game involving an unfair distribution of money, and then given the opportunity to "punish" the opponent with a noise blast of variable intensity.

Sex	Condition	N	Mean Blast Volume (Arbitrary Units $\pm$ SEM)	Statistical Comparison (HEX vs. Control)	p-value
Men	Control	34	3.57 $\pm$ 0.34	t(15) = -6.37	< 10 <sup>-5</sup>
Hexadecanal	33	2.91 $\pm$ 0.39			
Women	Control	30	2.84 $\pm$ 0.55	t(15) = 4.70	< 0.0003
Hexadecanal	30	3.34 $\pm$ 0.33			

Table 1:  
Summary of  
behavioral  
aggression  
data from the  
Taylor  
Aggression  
Paradigm  
(TAP). Data  
sourced from  
Mishor et al.,  
2021.

The results indicate that sniffing **hexadecanal** significantly decreased aggressive behavior in men while significantly increasing it in women.

## Neuroimaging Data: Functional Connectivity

Functional MRI was employed during a modified Point Subtraction Aggression Paradigm (PSAP) to identify the neural correlates of HEX exposure. While HEX increased activity in the left angular gyrus in both men and women, the critical finding was in the modulation of

functional connectivity between this region and a network of brain areas associated with social appraisal and aggression.

Sex	Effect of Hexadecanal on Functional Connectivity	Associated Brain Regions	Behavioral Correlate
Men	Increased Connectivity	Left Angular Gyrus ↔ Temporal Pole, Amygdala, Orbitofrontal Cortex	Blocked Aggression
Women	Decreased Connectivity	Left Angular Gyrus ↔ Temporal Pole, Amygdala, Orbitofrontal Cortex	Triggered Aggression

Table 2: Sex-dependent modulation of functional connectivity by hexadecanal. Data sourced from Mishor et al., 2021.

## Experimental Protocols

Detailed and replicable methodologies are critical for advancing research in this field. The following sections describe the protocols used in the key studies.

### Participant Recruitment and Blinding

- **Participants:** Healthy volunteers were recruited, with experiments balanced for sex. For the TAP study, 127 participants (67 men, 60 women) were included. The fMRI study included 49 participants (25 men, 24 women).

- **Blinding:** All experiments were conducted in a double-blind fashion. Neither the participants nor the experimenters interacting with them were aware of whether the active compound (**hexadecanal**) or the control was being administered.

## Stimulus Preparation and Delivery

- **Compound:** **Hexadecanal** (HEX) was used as the active stimulus. A control substance (e.g., vehicle alone) was used for the placebo condition.
- **Delivery Method:** The odorant was applied to a small sticky pad which was then affixed to the participant's upper lip, ensuring constant passive inhalation throughout the experiment. This method avoids conscious sniffing and focuses on the subliminal effects of the molecule.

## Behavioral Aggression Protocol: Taylor Aggression Paradigm (TAP)

The TAP is a well-validated, two-stage laboratory measure of aggressive behavior.

- **Provocation Stage:** Participants play a computer game against a supposed human partner (actually a computer algorithm). In this game, the "partner" consistently makes unfair offers in a money-dividing task, designed to elicit frustration and anger.
- **Aggression Stage:** Immediately following the provocation, participants are informed they will play a second game against the same partner. In this task, they have the opportunity to administer a loud noise blast to their opponent. The intensity (volume and/or duration) of the chosen noise blast serves as the quantitative measure of aggression.

## fMRI Protocol: Point Subtraction Aggression Paradigm (PSAP)

The PSAP is another established paradigm for measuring aggression that is adaptable for use within an fMRI scanner.

- **Task Design:** Participants engage in a task where they can accumulate money.
- **Provocation:** During the task, money is periodically "stolen" from the participant by a fictitious opponent.

- **Aggression:** Participants are given the opportunity to press a button (or, in this case, a fist-clench sensor) to subtract money from their opponent. This action does not result in any monetary gain for the participant, isolating the aggressive/punitive motivation.
- **Data Acquisition:** Brain activity is recorded using a 3 Tesla MRI scanner. Functional data is collected using a T2\*-weighted gradient-echo planar imaging sequence, while high-resolution anatomical images are acquired with a T1-weighted sequence.
- **Data Analysis:** Neuroimaging data is analyzed using standard software packages (e.g., FSL, SPM). The analysis focuses on identifying brain regions activated by HEX and, critically, on psychophysiological interaction (PPI) analysis to determine how HEX modulates functional connectivity between brain regions during the task.

## Visualizations: Workflows and Signaling Pathways

### Experimental Workflow Diagram

The following diagram illustrates the general workflow for the behavioral experiments designed to test the effect of **hexadecanal** on aggression.

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